

Safe handling and storage procedures for 2-Cyclohexylacetonitrile

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Compound of Interest

Compound Name: 2-Cyclohexylacetonitrile

Cat. No.: B1353779

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Application Notes and Protocols for 2-Cyclohexylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2-Cyclohexylacetonitrile** (CAS No. 4435-14-7). Adherence to these protocols is crucial for ensuring personnel safety and maintaining the integrity of the chemical.

Chemical and Physical Properties

2-Cyclohexylacetonitrile is a combustible liquid that is harmful if ingested, inhaled, or comes into contact with skin. The following table summarizes its key quantitative properties.

Property	Value	Reference
CAS Number	4435-14-7	[1] [2] [3] [4] [5]
Molecular Formula	C ₈ H ₁₃ N	[6] [7]
Molecular Weight	123.20 g/mol	[6] [7]
Boiling Point	223.7 °C at 760 mmHg	[1] [2] [4] [6]
Density	0.897 g/cm ³	[1] [4]
Flash Point	95.2 °C	[1] [2] [4]

Hazard Identification and Safety Precautions

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4) - H302: Harmful if swallowed.
- Acute Toxicity, Dermal (Category 4) - H312: Harmful in contact with skin.
- Acute Toxicity, Inhalation (Category 4) - H332: Harmful if inhaled.
- Skin Irritation (Category 2) - H315: Causes skin irritation.
- Eye Irritation (Category 2A) - H319: Causes serious eye irritation.
- Specific target organ toxicity — Single exposure (Category 3), Respiratory system - H335: May cause respiratory irritation.

Signal Word: Warning

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield must be worn.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.

- **Skin and Body Protection:** A laboratory coat, long pants, and closed-toe shoes are mandatory.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood. If vapors are likely to be generated, a NIOSH-approved respirator with an organic vapor cartridge should be used.

Experimental Protocols

General Handling Protocol

This protocol outlines the standard procedure for handling **2-Cyclohexylacetonitrile** in a laboratory setting.

Materials:

- **2-Cyclohexylacetonitrile**
- Appropriate solvents and reagents
- Glassware
- Magnetic stirrer and stir bar
- Chemical fume hood
- Personal Protective Equipment (as specified in Section 2.0)
- Spill kit

Procedure:

- **Preparation:**
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE before handling the chemical.
 - Assemble all necessary glassware and equipment within the fume hood.

- Have a designated waste container for **2-Cyclohexylacetonitrile** waste.
- Dispensing:
 - Carefully open the container of **2-Cyclohexylacetonitrile** inside the fume hood.
 - Use a clean, dry pipette or syringe to transfer the desired amount of the liquid.
 - Avoid splashing and generating aerosols.
 - Tightly reseal the container immediately after use.
- Reaction Setup:
 - If using in a reaction, add the **2-Cyclohexylacetonitrile** to the reaction vessel slowly and in a controlled manner.
 - Ensure the reaction is well-stirred to prevent localized heating.
- Work-up and Purification:
 - All subsequent steps, including quenching, extraction, and purification, should be performed within the fume hood.
- Decontamination and Waste Disposal:
 - Thoroughly clean all glassware that has come into contact with **2-Cyclohexylacetonitrile** with an appropriate solvent.
 - Dispose of all chemical waste, including contaminated consumables, in the designated hazardous waste container according to institutional and local regulations.
- Post-Handling:
 - Wash hands thoroughly with soap and water after removing gloves.

Storage Protocol

Proper storage is essential to maintain the quality of **2-Cyclohexylacetonitrile** and to prevent hazardous situations.

- **Storage Condition:** Store in a tightly closed container in a dry and well-ventilated place.[\[7\]](#)
- **Temperature:** Store at room temperature.[\[7\]](#)
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.
- **Storage Location:** Store in a designated chemical storage cabinet away from heat, sparks, and open flames.

Emergency Procedures

First Aid Measures

- **If Swallowed:** Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.
- **In Case of Skin Contact:** Immediately take off all contaminated clothing. Rinse skin with plenty of water and soap.
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **If Inhaled:** Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards Arising from the Chemical:** In case of fire, hazardous combustion products such as carbon oxides and nitrogen oxides may be formed.

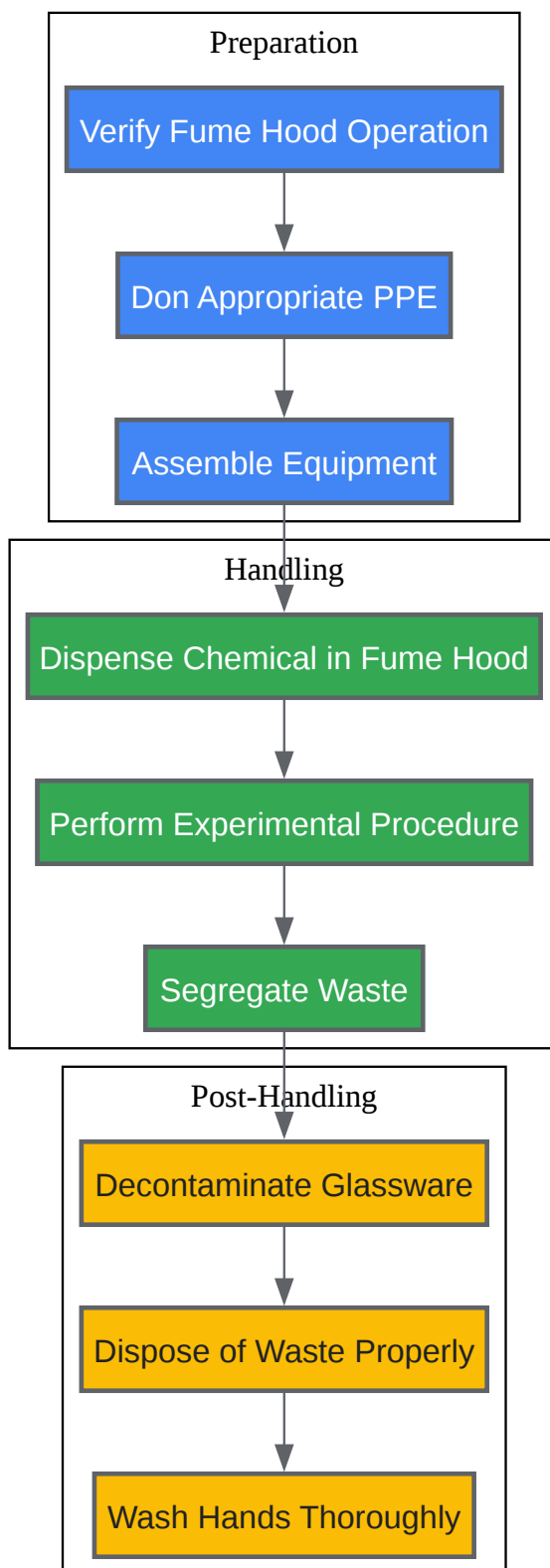
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions:
 - Evacuate personnel from the area.
 - Wear appropriate PPE, including respiratory protection.
 - Ensure adequate ventilation.
 - Remove all sources of ignition.
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.
 - Do not let the product enter drains.
- Methods for Cleaning Up:
 - Absorb the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Collect the absorbed material and place it in a suitable, closed container for disposal.
 - Clean the spill area with a suitable solvent and then wash with soap and water.

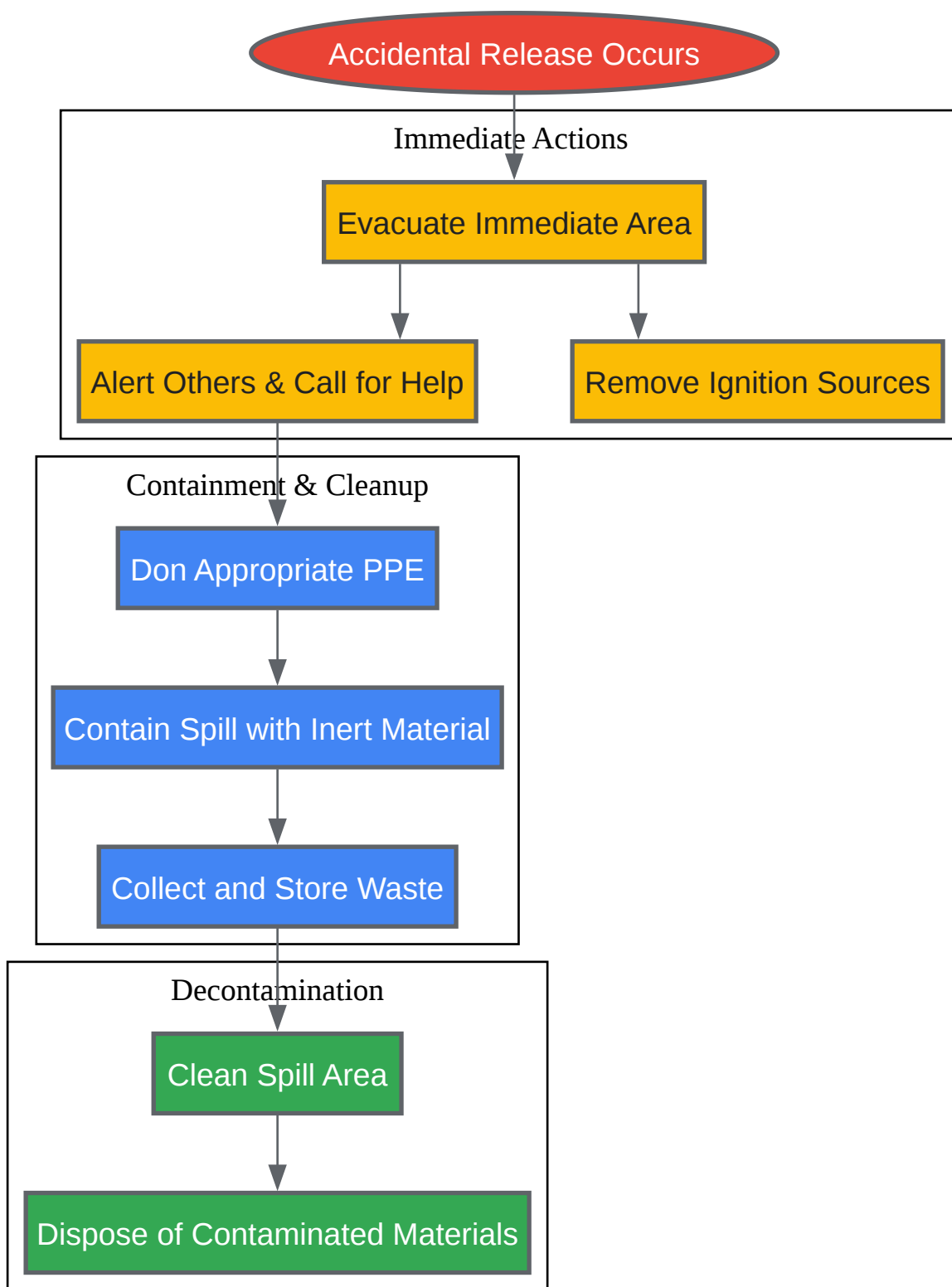
Visualized Workflows

The following diagrams illustrate the key workflows for the safe handling and emergency response related to **2-Cyclohexylacetonitrile**.



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Caption: Workflow for the safe handling of **2-Cyclohexylacetonitrile**.



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Caption: Emergency response workflow for a **2-Cyclohexylacetonitrile** spill.

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